

Technical Whitepaper: (S,S)-BenzP Ligand

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Compound of Interest

Compound Name: (S,S)-BenzP
CAS No.: 1355162-85-4
Cat. No.: B6591287

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Advanced P-Stereogenic Diphosphine for Asymmetric Hydrogenation

Executive Summary & Strategic Significance

(S,S)-BenzP (often referred to as **(S,S)-BenzP***) represents a pinnacle in the design of electron-rich, P-stereogenic bisphosphine ligands. Unlike C-chiral ligands (e.g., DuPhos) where chirality is induced by the carbon backbone, **(S,S)-BenzP** derives its stereochemical induction directly from the phosphorus centers.

This structural distinction is critical for drug development professionals. The direct attachment of the chiral phosphorus to the rigid benzene backbone minimizes conformational flexibility, resulting in exceptionally high enantioselectivity (up to 99.9% ee) and turnover frequencies (TOF > 10,000 h⁻¹) in rhodium-catalyzed hydrogenations. It is particularly effective for substrates that are traditionally difficult for other ligand classes, such as

-dehydroamino acids and enamides.

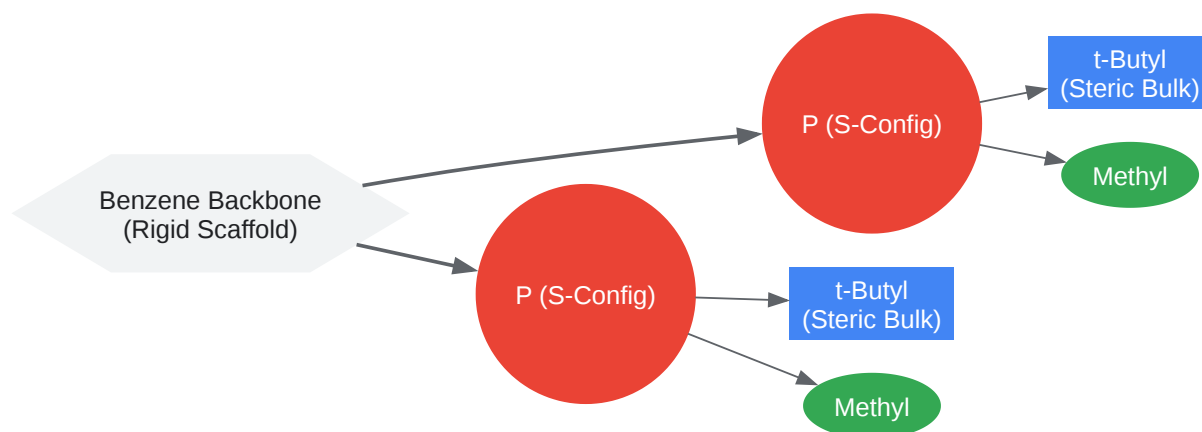
Chemical Specifications & Physical Properties[1][2][3]

The following data characterizes the commercially available (S,S)-enantiomer.

Property	Specification
Common Name	(S,S)-BenzP; (S,S)-BenzP*
IUPAC Name	(S,S)-1,2-Bis(tert-butylmethylphosphino)benzene
CAS Number	1355162-85-4
Molecular Formula	C ₁₆ H ₂₈ P ₂
Molecular Weight	282.34 g/mol
Chirality	P-Stereogenic ((S)-configuration at both P atoms)
Physical State	White crystalline solid
Melting Point	125–126 °C
Air Sensitivity	High (Oxidation prone in solution)
Solubility	Soluble in CH ₂ Cl ₂ , THF, Toluene; Insoluble in Hexanes

Structural Analysis

The ligand features a 1,2-phenylene backbone.^[1] Each phosphorus atom bears a tert-butyl group and a methyl group. The steric contrast between the bulky tert-butyl and the smaller methyl group, combined with the rigid backbone, creates a highly defined chiral pocket around the metal center.



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Figure 1: Conceptual connectivity of **(S,S)-BenzP** highlighting the P-stereogenic centers and steric quadrants.

Synthesis & Manufacturing Logic

The synthesis of **(S,S)-BenzP** is non-trivial due to the need to install chirality at phosphorus. The most authoritative method, developed by Imamoto et al., utilizes phosphine-borane adducts to protect the phosphorus center from oxidation and racemization during assembly.

Mechanism of Stereocontrol:

- **Precursor Synthesis:** Enantiopure (S)-tert-butylmethylphosphine-borane is prepared via resolution or asymmetric synthesis.
- **Lithiation & Coupling:** The P-H bond is deprotonated (using n-BuLi) to form a nucleophilic phosphide, which attacks 1,2-difluorobenzene or a benzyne intermediate.
- **Deprotection:** The borane protecting group is removed (typically using DABCO or HBF₄ followed by base) in the final step to liberate the free phosphine.

Note: This "protect-until-use" strategy is vital. The free ligand is air-sensitive and should be generated or opened only in an inert atmosphere.

Application Protocol: Rh-Catalyzed Asymmetric Hydrogenation

(S,S)-BenzP is the ligand of choice for the hydrogenation of functionalized alkenes, specifically α -dehydroamino acids and enamides, to produce chiral amino acid derivatives.

4.1. Preparation of the Catalyst Precursor

Objective: Generate the active cationic Rh(I)-BenzP complex. Reagents: $[\text{Rh}(\text{cod})_2]\text{BF}_4$ (or SbF_6/OTf), **(S,S)-BenzP**, Degassed Methanol (MeOH).

- Inert Environment: Perform all operations in a nitrogen-filled glovebox.
- Mixing: In a Schlenk tube, dissolve $[\text{Rh}(\text{cod})_2]\text{BF}_4$ (4.1 mg, 0.01 mmol) in 1 mL of degassed MeOH.
- Ligand Addition: Add **(S,S)-BenzP** (2.9 mg, 0.011 mmol, 1.1 equiv) to the solution.
- Complexation: Stir at room temperature for 15 minutes. The solution typically turns from yellow to orange-red, indicating the formation of $[\text{Rh}((\text{S,S})\text{-BenzP})(\text{cod})]\text{BF}_4$.

4.2. Hydrogenation Workflow (Self-Validating)

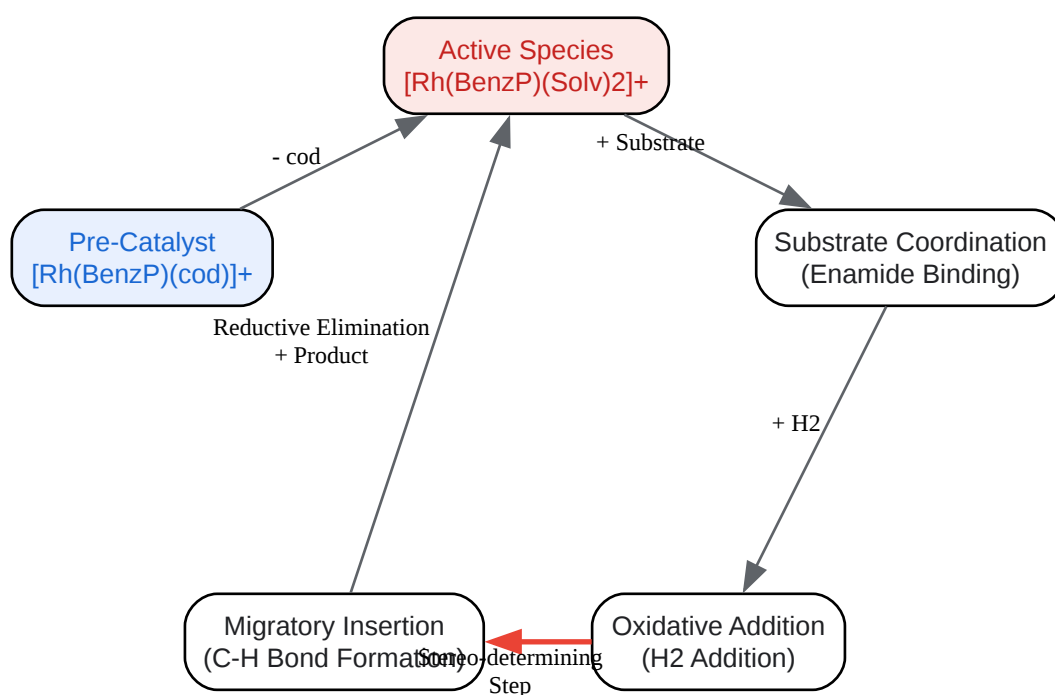
Substrate: Methyl (Z)-

α -acetamidocinnamate (Standard Benchmark).

- Substrate Solution: Dissolve the substrate (1.0 mmol) in 4 mL of degassed MeOH.
- Catalyst Injection: Add the pre-formed catalyst solution (1 mL, S/C = 100).
- Pressurization: Transfer to an autoclave. Purge with H_2 (3x) and pressurize to 3 atm (approx. 45 psi).
- Reaction: Stir at room temperature for 1 hour.

- Validation (TLC/NMR): Release pressure. Check conversion by TLC. Complete conversion is expected within <1 hour due to the high TOF of BenzP.
- Analysis: Concentrate solvent and analyze enantiomeric excess (ee) via Chiral HPLC (e.g., Daicel Chiralcel OD-H column).

Expected Result: >99% conversion, >98% ee (S)-product.



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Figure 2: Catalytic cycle for Rh-BenzP hydrogenation. The quadrant blockage by t-Bu groups dictates the stereochemistry during the migratory insertion.

Handling & Storage Protocols

To maintain scientific integrity and reproducibility, strict adherence to the following handling protocols is required.

- Storage: Store solid ligand at -20°C under Argon or Nitrogen. The ligand is prone to oxidation to the phosphine oxide (BenzP(O)₂), which is catalytically inactive.

- Solvent Quality: Use only HPLC-grade solvents, degassed (freeze-pump-thaw x3) and stored over molecular sieves. Traces of oxygen will degrade the catalyst rapidly.
- In-situ Generation: While the isolated Rh-complex is moderately stable, in-situ generation (mixing metal and ligand immediately before use) is recommended for maximum reproducibility in screening campaigns.

References

- Imamoto, T. et al. (2010). "Enantiopure 1,2-Bis(tert-butylmethylphosphino)benzene as a Highly Efficient Ligand in Rhodium-Catalyzed Asymmetric Hydrogenation". Organic Letters.
- Tamura, K. et al. (2010).[2] "High-Performance Asymmetric Hydrogenation Using (R,R)-1,2-Bis(t-butylmethylphosphino)benzene as a Superior Chiral Ligand". Organic Letters.
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- PubChem. "**(S,S)-BenzP** Compound Summary". National Library of Medicine.[3] [3]

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